

# physical and chemical properties of **cis-3-(Boc-aminomethyl)cyclobutylamine**

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## Compound of Interest

Compound Name:	<i>cis-3-(Boc-aminomethyl)cyclobutylamine</i>
Cat. No.:	B2943699

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## An In-Depth Technical Guide to **cis-3-(Boc-aminomethyl)cyclobutylamine**

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on the physical and chemical properties of **cis-3-(Boc-aminomethyl)cyclobutylamine**. This bifunctional cyclobutane derivative is a valuable building block in modern medicinal chemistry, offering a unique three-dimensional scaffold that is increasingly sought after for the development of novel therapeutics.

## Introduction: The Value of Saturated Scaffolds

In the realm of drug discovery, there is a progressive shift away from flat, aromatic structures towards more three-dimensional,  $sp^3$ -rich molecules. These complex scaffolds can provide improved physicochemical properties, such as enhanced solubility and metabolic stability, and can lead to more specific interactions with biological targets. **cis-3-(Boc-aminomethyl)cyclobutylamine**, with its rigid cyclobutane core and orthogonally protected diamine functionality, epitomizes this new class of molecular building blocks. Its defined stereochemistry and versatile reactive handles make it an attractive starting point for creating diverse chemical libraries and exploring new chemical space.<sup>[1]</sup>

## Core Molecular Identity

Understanding the fundamental structural and identifying characteristics of a compound is the first step in its effective application.

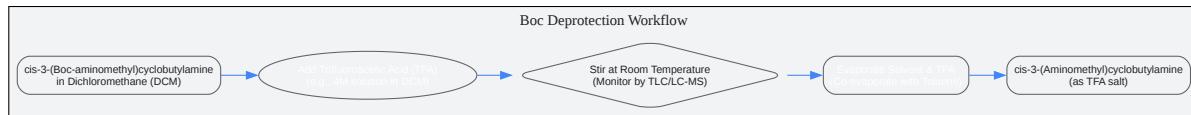
## Nomenclature and Identifiers

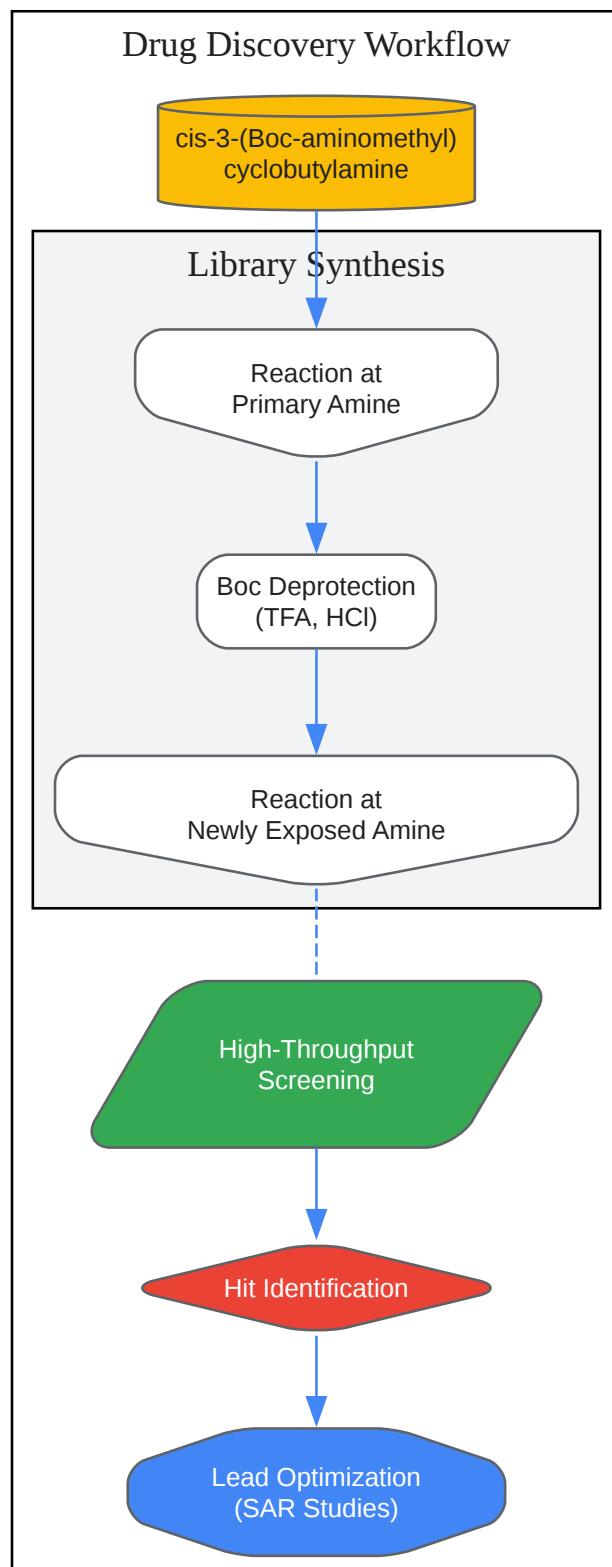
A consistent and accurate identification is crucial for sourcing and regulatory purposes. The compound is most commonly known by its CAS number and IUPAC name.

- Common Name: **cis-3-(Boc-aminomethyl)cyclobutylamine**
- IUPAC Name: tert-butyl N-[(3-aminocyclobutyl)methyl]carbamate[2][3]
- CAS Number: 1363381-81-0[2][3][4]
- Molecular Formula: C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>2</sub>[2][3][4]
- MDL Number: MFCD22394184[3]

## Molecular Structure

The structure consists of a cyclobutane ring with two substituents in a *cis* configuration: a primary amine (-NH<sub>2</sub>) and a Boc-protected aminomethyl group (-CH<sub>2</sub>NHBoc). This arrangement provides two distinct points for chemical modification.





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## References

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